

# octyl gallate IC50 calcium inhibition optimization

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## Compound Focus: Octyl Gallate

CAS No.: 1034-01-1

Cat. No.: S571920

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## Frequently Asked Questions (FAQs)

- **Q1: What is the established IC<sub>50</sub> value for Octyl Gallate in inhibiting ATP-induced calcium increase?** **A1:** In PC12 cells, **Octyl Gallate** inhibits the ATP-induced increase in intracellular free Ca<sup>2+</sup> concentration ([Ca<sup>2+</sup>]<sub>i</sub>) with a calculated IC<sub>50</sub> of 2.84 μM [1].
- **Q2: What are the primary cellular targets through which Octyl Gallate modulates calcium signaling?** **A2:** Research indicates that OG acts on multiple targets to inhibit calcium influx. Key targets include **P2X receptor-mediated cation channels**, **P2Y receptor-induced release from intracellular stores**, and **voltage-gated L-type Ca<sup>2+</sup> channels** that are secondarily activated [1].
- **Q3: Does the lipophilicity of alkyl gallates influence their inhibitory potency?** **A3:** Yes, studies show a positive correlation between lipophilicity and inhibitory potency. In experiments on pyruvate carboxylation and lactate gluconeogenesis, the potency sequence was **n-octyl gallate > n-pentyl gallate > n-propyl gallate > methyl gallate**, directly aligning with increasing lipophilicity of the alkyl chain [2].

## Experimental Data Summary

The table below summarizes key quantitative data on **Octyl Gallate** from recent studies.

Table 1: Summary of **Octyl Gallate's** Bioactive Properties

Assay/Model	Reported IC <sub>50</sub> / Effective Concentration	Key Finding / Mechanism	Citation
ATP-induced [Ca <sup>2+</sup> ] <sub>i</sub> in PC12 cells	2.84 μM	Inhibits Ca <sup>2+</sup> influx via P2X, P2Y receptors, and voltage-gated channels.	[1]
Anti- <i>Toxoplasma gondii</i> (intracellular growth)	5.66 μM	Inhibits tachyzoite replication; low cytotoxicity (TD <sub>50</sub> = 26.4 μM).	[3]
HepG2 Cell Growth Inhibition	Multiple doses over 24-48 hrs	Induces mitochondrial dysfunction, reduces ATP, and triggers cell cycle arrest and apoptosis.	[2]
Pyruvate Carboxylation (in isolated mitochondria)	Potency: OG > Pentyl > Propyl > Methyl Gallate	Inhibits mitochondrial energy metabolism; potency correlates with lipophilicity.	[2]

## Detailed Experimental Protocols

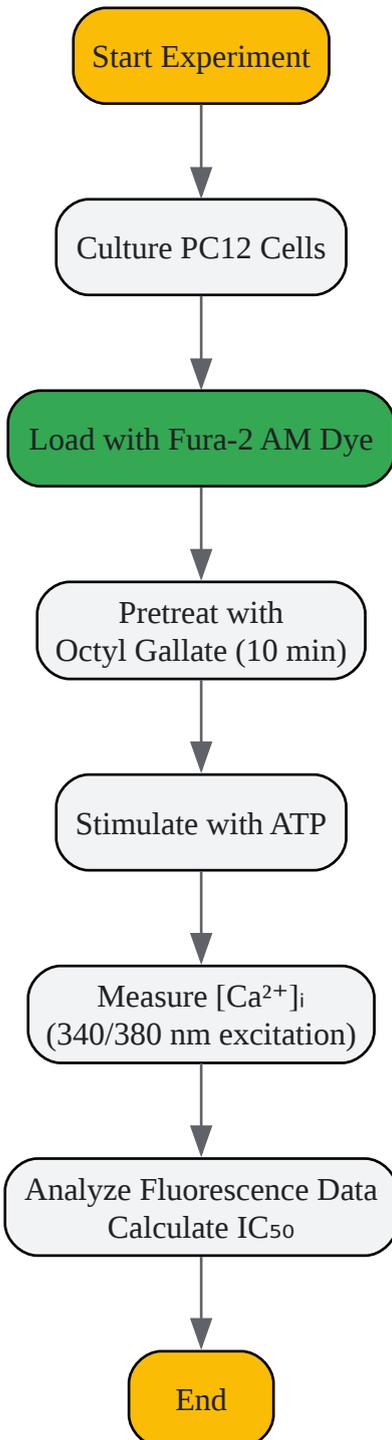
Here are the core methodologies for key assays demonstrating **Octyl Gallate's** activity.

### Protocol: Measuring Effect on ATP-Induced Intracellular Ca<sup>2+</sup> Increase

This protocol is adapted from studies on PC12 cells [1].

- **Cell Line:** PC12 rat medulla pheochromocytoma cells.
- **Cell Culture:** Grow cells in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 10% horse serum (HS) at 37°C in a humidified atmosphere of 10% CO<sub>2</sub>/90% O<sub>2</sub>.
- **Dye Loading:** Load cells with 12 μM Fura-2 AM in HEPES-buffered Hanks's solution (HEPES-HBSS) containing 0.5% bovine serum albumin for 45 minutes at 37°C.

- **Treatment:** Pretreat cells with **Octyl Gallate** (100 nM to 20  $\mu$ M) for 10 minutes.
- **Stimulation & Measurement:** Stimulate cells with 100  $\mu$ M ATP for 90 seconds. Monitor  $[Ca^{2+}]_i$  using digital fluorescence imaging (alternating excitation at 340/380 nm, emission at 510 nm).
- **Data Analysis:** Calculate the inhibitory effect of OG by comparing the peak  $[Ca^{2+}]_i$  response with and without pretreatment.



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## Protocol: Assessing Anti-Parasitic Intracellular Replication

This protocol is used to evaluate OG's efficacy against *Toxoplasma gondii* [3].

- **Host Cells & Parasites:** Human Foreskin Fibroblasts (HFFs) and transgenic *T. gondii* tachyzoites (e.g., RH-2F strain expressing  $\beta$ -galactosidase).
- **Infection:** Add freshly released tachyzoites to confluent HFF monolayers in a 96-well plate at a low multiplicity of infection (MOI = 0.2).
- **Drug Treatment:** Add serially diluted **Octyl Gallate** (e.g., from 50  $\mu$ M in two-fold dilutions) to the infected cultures.
- **Incubation:** Incubate the plate for 72 hours at 37°C and 5% CO<sub>2</sub>.
- **Detection:** Add 1 mM Chlorophenol Red- $\beta$ -D-galactopyranoside (CPRG) to the medium. Incubate for 24 hours and measure the absorbance at 560 nm.
- **Analysis:** Calculate parasite number based on a standard curve. Determine the IC<sub>50</sub> (concentration that inhibits 50% of parasite growth) using non-linear regression analysis.

## Troubleshooting Common Experimental Issues

- **Issue: High variability in calcium imaging results.**
  - **Solution:** Ensure consistent dye loading times and temperature. Use a perfusion system for reliable and consistent drug application. Confirm that the Fura-2 dye is fresh and properly stored.
- **Issue: Low potency or efficacy of Octyl Gallate in a new cell system.**
  - **Solution:** Verify the expression of OG's molecular targets (e.g., P2X receptors) in your cell model. Due to its lipophilicity, ensure OG is properly dissolved in DMSO and that the final DMSO concentration in the assay (typically  $\leq 0.1\%$ ) does not affect cell viability or signaling. Titrate the concentration range, as cellular context can significantly influence effective dosing [1] [2].
- **Issue: Observed cytotoxicity confounding the results.**
  - **Solution:** Always run a parallel cell viability assay (e.g., MTT, MTS) under identical treatment conditions. The therapeutic index (TD<sub>50</sub>/IC<sub>50</sub>) is critical for interpreting specificity. For example, in anti-parasitic assays, OG's TD<sub>50</sub> in host cells was 26.4  $\mu$ M, while the IC<sub>50</sub> against the parasite was 5.66  $\mu$ M, indicating a selective window [3].

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## References

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